

4-(3-Chlorophenyl)aniline CAS number lookup

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)aniline

CAS No.: 5748-36-7

Cat. No.: B1597083

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An In-Depth Technical Guide to **4-(3-Chlorophenyl)aniline** for Drug Discovery Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **4-(3-Chlorophenyl)aniline**, a key biaryl intermediate in modern medicinal chemistry. We will explore its fundamental properties, synthesis, analytical validation, and critical applications in contemporary drug discovery, with a particular focus on its role as a foundational building block for targeted protein degraders.

Core Compound Identity and Physicochemical Properties

4-(3-Chlorophenyl)aniline is a biaryl amine whose structural features—specifically the chloro-substituted phenyl ring coupled to an aniline moiety—make it a valuable scaffold in medicinal chemistry. The chlorine atom can modulate physicochemical properties such as lipophilicity and metabolic stability, while the aniline nitrogen provides a crucial handle for further chemical elaboration.

Below is a summary of its key physicochemical properties. Note that while the free base is the primary subject, it is often supplied and used as the hydrochloride salt for improved stability

and handling.

Property	Value	Reference(s)
CAS Number	5748-36-7 (Free Base)	[1]
CAS Number (HCl Salt)	811842-60-1	[2]
Molecular Formula	C ₁₂ H ₁₀ ClN (Free Base)	[1]
Molecular Weight	203.67 g/mol (Free Base)	[1]
Molecular Weight (HCl Salt)	240.13 g/mol	[2]
Density	1.205 g/cm ³	[1]
Boiling Point	341.1 °C at 760 mmHg	[1]

Synthesis and Manufacturing Insights: A Mechanistic Approach

The construction of the biaryl bond is the central challenge in synthesizing **4-(3-Chlorophenyl)aniline**. Modern synthetic chemistry overwhelmingly favors palladium-catalyzed cross-coupling reactions for this purpose due to their high efficiency, functional group tolerance, and mild reaction conditions.[3][4] The Suzuki-Miyaura coupling is a particularly robust and scalable method.[5][6]

A logical and field-proven synthetic route involves the Suzuki coupling of a protected aniline derivative with a chlorophenylboronic acid, followed by deprotection. A more common industrial approach, however, couples an aryl halide with the corresponding boronic acid to form a nitro-biaryl intermediate, which is then reduced to the target aniline. This latter approach avoids potential catalyst inhibition by the aniline's free amine and is outlined below.

Experimental Protocol: Two-Step Synthesis via Suzuki Coupling and Nitro Reduction

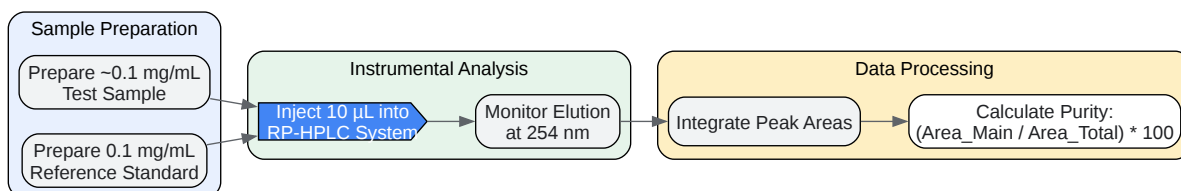
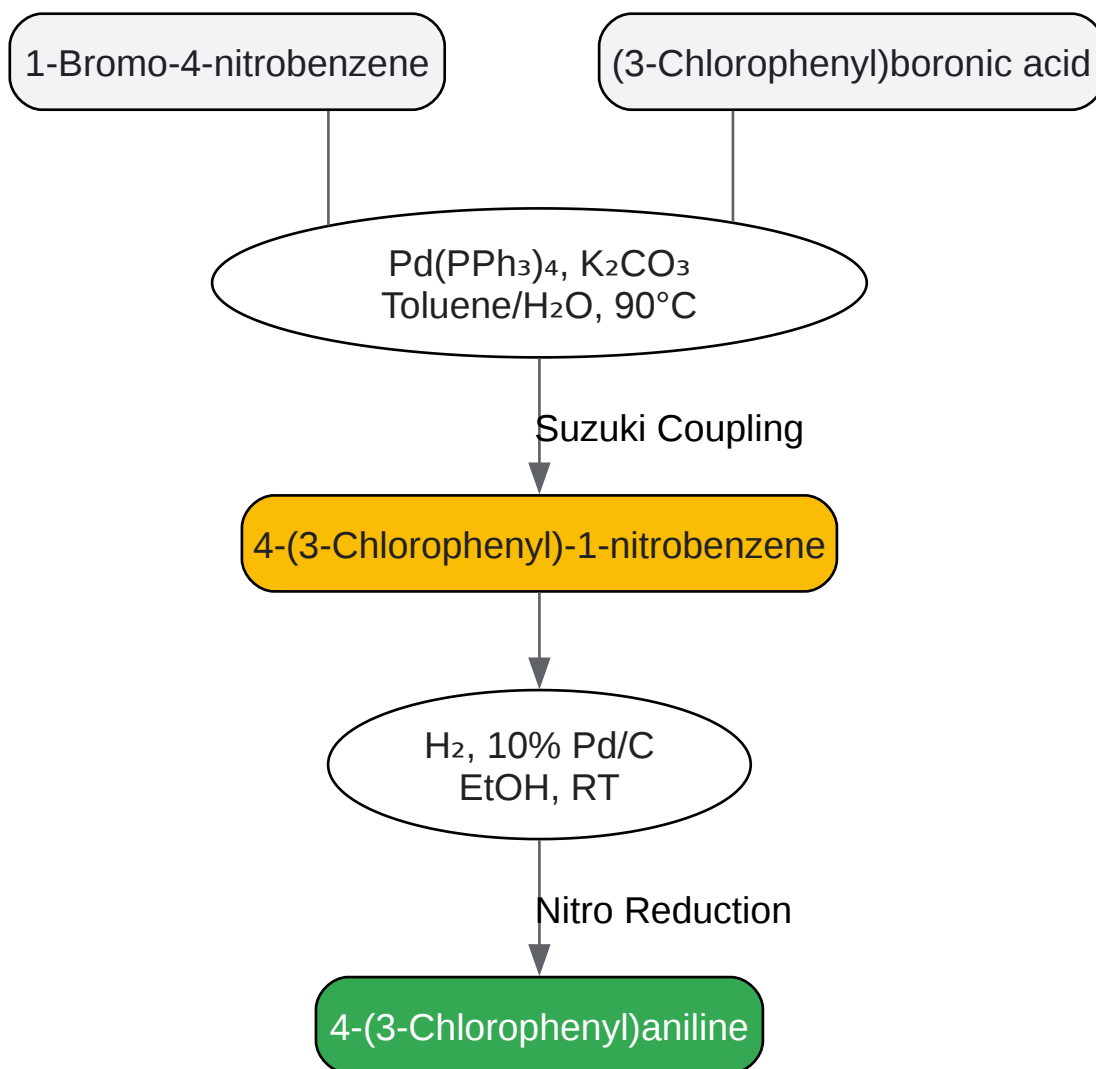
Step 1: Suzuki-Miyaura Coupling

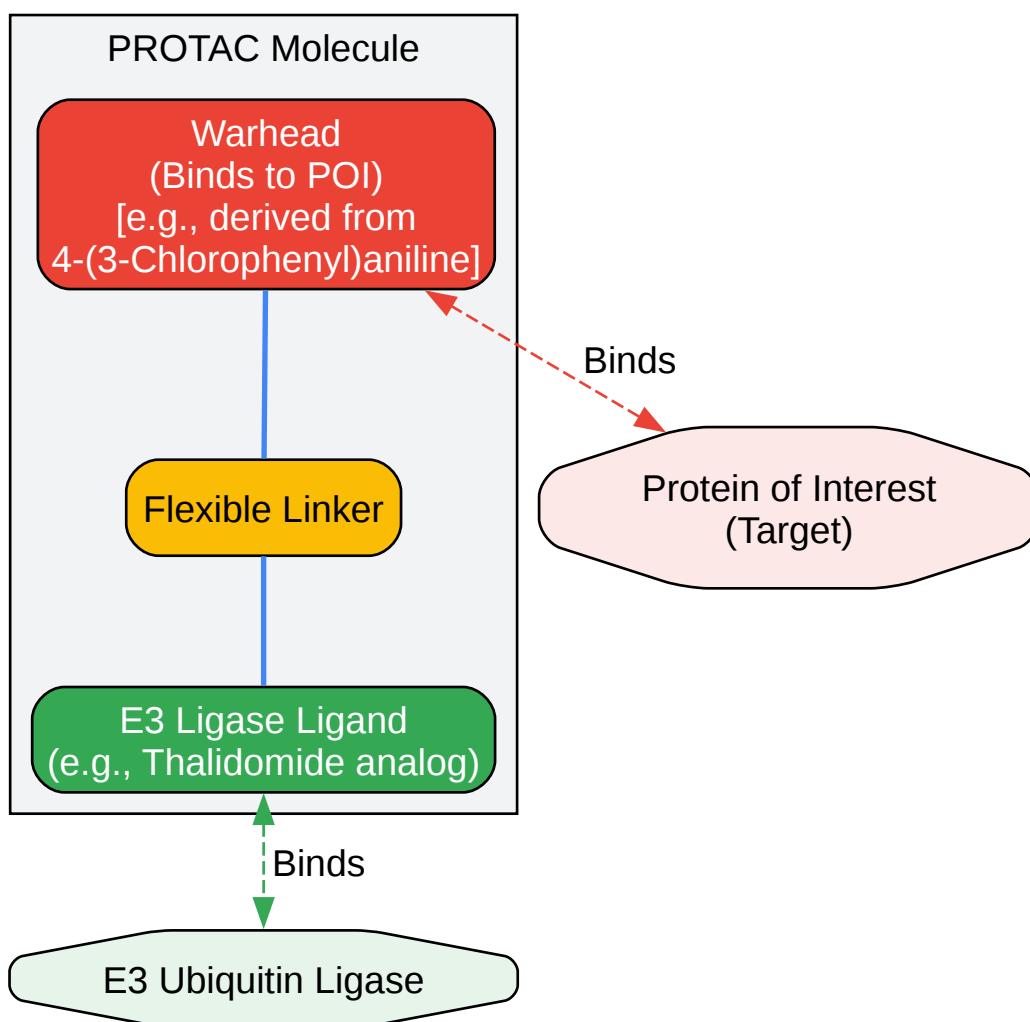
- Reaction: 1-Bromo-4-nitrobenzene + (3-chlorophenyl)boronic acid → 4-(3-Chlorophenyl)-1-nitrobenzene
- Rationale: This step efficiently constructs the core biaryl scaffold. The nitro group is a robust electron-withdrawing group that activates the aryl bromide towards oxidative addition and serves as a stable precursor to the desired amine.
- Procedure:
 - To a reaction vessel equipped with a condenser and magnetic stirrer, add 1-bromo-4-nitrobenzene (1.0 eq), (3-chlorophenyl)boronic acid (1.2 eq), and a palladium catalyst such as Pd(PPh₃)₄ (0.02 eq).
 - Add a suitable solvent system, such as a 3:1 mixture of toluene and water.
 - Add an inorganic base, typically sodium carbonate (Na₂CO₃) or potassium carbonate (K₂CO₃) (2.5 eq).
 - Purge the vessel with an inert gas (e.g., nitrogen or argon) for 15-20 minutes.
 - Heat the reaction mixture to 80-90 °C and stir vigorously for 4-6 hours, monitoring progress by TLC or LC-MS.
 - Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate and wash sequentially with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
 - Purify the crude product by flash chromatography on silica gel to yield the nitro-biaryl intermediate.

Step 2: Nitro Group Reduction

- Reaction: 4-(3-Chlorophenyl)-1-nitrobenzene → **4-(3-Chlorophenyl)aniline**
- Rationale: Catalytic hydrogenation is a clean and high-yielding method for reducing aromatic nitro groups to anilines.[7]

- Procedure:
 - Dissolve the purified 4-(3-chlorophenyl)-1-nitrobenzene intermediate (1.0 eq) in a suitable solvent such as ethanol (EtOH) or ethyl acetate (EtOAc).
 - Carefully add a palladium on carbon catalyst (10% Pd/C, ~5 mol% loading) to the solution.
 - Place the reaction vessel under a hydrogen atmosphere (using a balloon or a Parr hydrogenator) and stir vigorously at room temperature.
 - Monitor the reaction by TLC or LC-MS until the starting material is fully consumed (typically 2-4 hours).
 - Carefully filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst, washing the pad with the reaction solvent.
 - Concentrate the filtrate under reduced pressure to yield the final product, **4-(3-Chlorophenyl)aniline**. The product can be further purified by recrystallization if necessary.





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Sources

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